

Preparation of Y-33075 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Y-33075

Cat. No.: B1663652

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This document provides a detailed protocol for the preparation of a stock solution of **Y-33075**, a potent and selective ROCK inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Y-33075 is a small molecule inhibitor of Rho-associated protein kinase (ROCK), demonstrating high potency and selectivity.^{[1][2][3]} Accurate preparation of stock solutions is the first critical step in any experiment involving this compound. This note provides a standardized procedure for dissolving **Y-33075** in DMSO to achieve a desired concentration.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Y-33075** and its stock solution are summarized in the table below.

Parameter	Value	Reference
Molecular Weight	280.32 g/mol	[1][2]
Solubility in DMSO	50 mg/mL	[1]
Recommended Stock Concentration	10 mM - 50 mM	General laboratory practice
Storage of Solid Compound	-20°C for up to 3 years; 4°C for up to 2 years	[1]
Storage of DMSO Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocol: Preparation of a 10 mM Y-33075 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Y-33075** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

Materials:

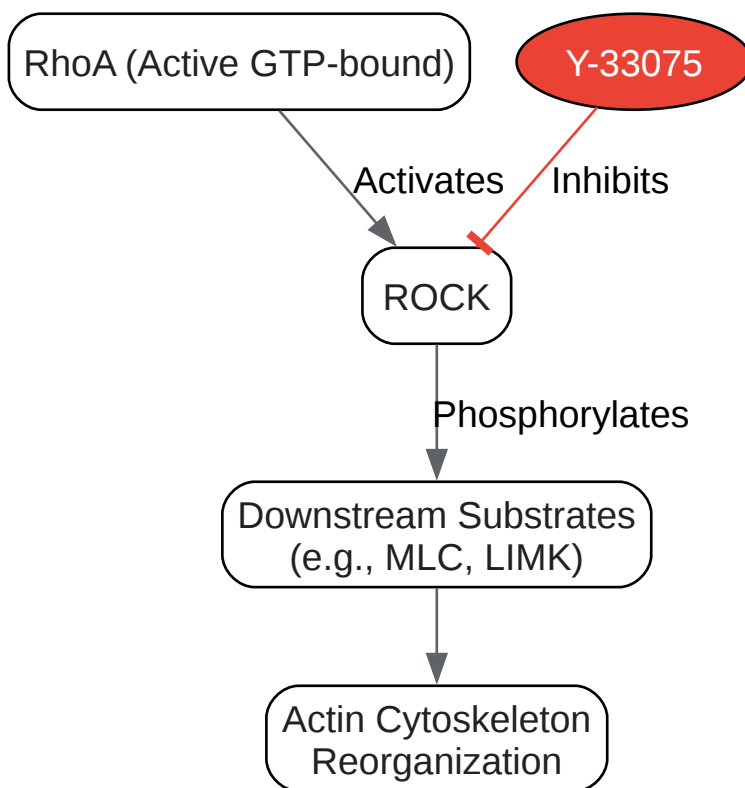
- **Y-33075** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibrate Reagents: Allow the vial of **Y-33075** powder and the DMSO to reach room temperature before opening to prevent condensation.
- Weigh **Y-33075**: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out 2.80 mg of **Y-33075** powder into the tube.
 - Calculation: To prepare a 10 mM solution, the required mass is calculated using the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 280.32 \text{ g/mol} = 2.8032 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add 1 mL of DMSO to the microcentrifuge tube containing the **Y-33075** powder.
- Dissolve the Compound: Close the tube tightly and vortex the solution until the **Y-33075** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Label and Store: Clearly label each aliquot with the compound name (**Y-33075**), concentration (10 mM), solvent (DMSO), and date of preparation. Store the aliquots at -20°C or -80°C for long-term storage.

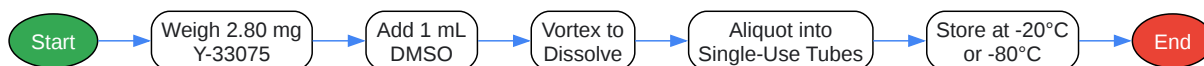
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the signaling pathway of ROCK and the experimental workflow for preparing the **Y-33075** stock solution.



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Caption: ROCK Signaling Pathway Inhibition by **Y-33075**.



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Caption: Workflow for **Y-33075** Stock Solution Preparation.

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